Best practices for maintaining the integrity of evidence with MSAB

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MSAB Technical Support Center: Maintaining Evidence Integrity

Welcome to the **MSAB** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to ensure the integrity of digital evidence throughout the forensic workflow. Here you will find troubleshooting guides and frequently asked questions (FAQs) to address specific issues you may encounter.

Frequently Asked Questions (FAQs)

Q1: What is the primary file format used by **MSAB** for storing extracted data, and what makes it secure?

A1: **MSAB**'s primary extraction solution, XRY, utilizes a proprietary and secure file format with the extension ".XRY".[1][2] This format is designed to be forensically secure with built-in protection and encryption to ensure a secure chain of custody for digital data.[1][3] The .XRY file acts as a secure container, helping to prevent the risks associated with open file formats.[1][3] For enhanced security, .XRY files can be configured with 256-bit encryption.[4]

Q2: How does **MSAB**'s ecosystem maintain the chain of custody?

A2: The "chain of custody" refers to the chronological documentation of the handling of a piece of evidence.[5] **MSAB**'s solutions are designed as a complete ecosystem to maintain the

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integrity of digital evidence from the crime scene to the courtroom.[1][6] The secure .XRY file format is a key component of this, as it includes a full forensic audit trail.[7][8] Additionally, tools like the **MSAB** Kiosk allow for customizable, step-by-step workflows that ensure every user follows approved and consistent processes, which is crucial for maintaining evidence integrity and compliance.[9][10]

Q3: Can I verify the integrity of an .XRY file after it has been created?

A3: Yes, you can and should verify the integrity of .XRY files. **MSAB**'s analysis tool, XAMN, can be used to check the integrity of an .XRY file to ensure that the data is the same as when it was originally extracted.[11] This is particularly important when transferring data over a network.[11] The process involves a check of the XRY file, and if everything is in order, it will confirm that the file is intact.[11]

Q4: What is the difference between a logical and a physical extraction, and how do they impact evidence integrity?

A4: A logical extraction communicates with the device's operating system to access live and file system data.[12] It is the quickest method and is akin to what a user would see on the device screen by screen.[12][13] A physical extraction bypasses the operating system to access the raw data from the device's memory.[14][15] This method can recover deleted and protected data.[13][14] Both methods, when performed with XRY, are conducted in a forensically sound manner to maintain the integrity of the evidence.[13] The choice between them depends on the investigation's needs and the state of the device.[16]

Q5: How can I prevent accidental modification of a storage device during evidence acquisition?

A5: Using a write blocker is a standard and crucial practice. A write blocker is a tool, either hardware or software, that prevents any write operations to a storage device, thereby ensuring that the evidence remains unaltered during the forensic imaging process.[17] Some **MSAB** hardware, like the FlashEX reader, has built-in write-protected ports for USB, SD cards, and Micro SD cards.[18]

Troubleshooting Guides

Issue: An evidence file is being flagged as potentially altered or corrupt.

Solution:

- Verify File Integrity: Use the integrity check feature within **MSAB**'s XAMN software to validate the .XRY file.[11] This will confirm if the file has been modified since its creation.

- Check Hash Values: If available, compare the hash value of the current file with the original hash value generated at the time of extraction. Any discrepancy indicates a change in the file.

- Review Audit Logs: Examine the forensic audit trail within the .XRY file for any unauthorized access or modifications.[7]

- Check for Transfer Errors: If the file was transferred over a network, ensure that the transfer was completed successfully without any interruptions or errors.

Issue: Inconsistent evidence extraction results from different users.

Solution:

- Standardize Workflows: Implement and enforce standardized, customizable workflows using tools like the **MSAB** Kiosk or XEC Director.[9][19] This ensures that all users, regardless of their skill level, follow the same approved procedures for evidence extraction.[10]

- Utilize Triage Profiles: For initial assessments, use triage profiles within XRY to ensure that only relevant data is targeted for extraction, which can help in maintaining consistency.[12]

- Ensure Proper Training: Verify that all personnel handling digital evidence have received adequate and up-to-date training on **MSAB** tools and general digital forensic best practices.[20] **MSAB** offers various training and certification programs.[21][22]

- Centralized Management: Use XEC Director for centralized control to monitor operations, update software and licenses, and ensure all users are adhering to the same standards.[19]

Data Presentation

Table 1: Comparison of **MSAB** Extraction Methods

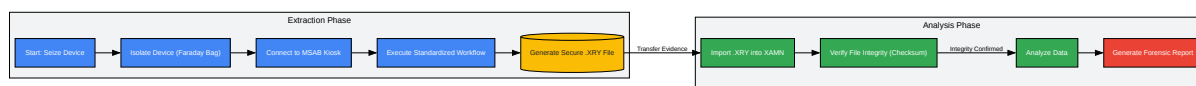| Feature	XRY Logical	XRY Physical
Extraction Method	Communicates with the device's operating system.[12]	Bypasses the operating system to access raw memory. [14][15]
Speed	Quickest extraction method. [12]	Generally takes more time than a logical extraction.[16]
Data Recovered	Live and file system data.[12] [13]	System data, protected data, and deleted data.[13][14]
Use Case	Initial, rapid assessment at the scene.[12]	In-depth examination, recovery of hidden or deleted evidence. [13]
Device State	Device is typically operational.	Can be used on locked or non-responsive devices.[13]

Experimental Protocols

Protocol 1: Forensically Sound Extraction using **MSAB** Kiosk

This protocol outlines the standardized procedure for extracting digital evidence from a mobile device using an **MSAB** Kiosk to ensure evidence integrity.

- Initiate Session: Interact with the **MSAB** Kiosk's touchscreen interface to start a new extraction session.[19]

- Follow On-Screen Workflow: Adhere to the customized, step-by-step workflow presented on the screen.[9][10] These workflows are configured to align with organizational best practices and regulations.[10]

- Device Connection: When prompted by the workflow, connect the mobile device to the Kiosk using the appropriate cable.

- Data Extraction: The Kiosk will automatically perform a rapid, controlled extraction of the data as defined by the workflow.[9]
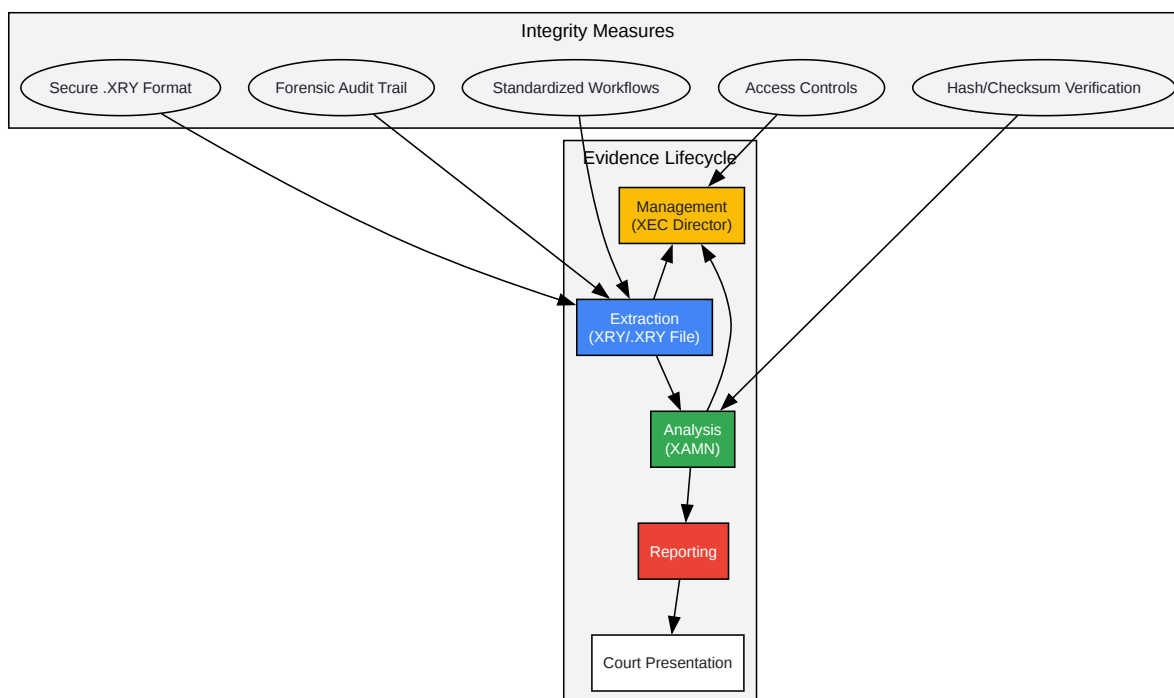
- Documentation: Enter any relevant notes or observations directly into the workflow interface as prompted. This information will be automatically included in the final report.[9]

- Report Generation: Upon completion of the extraction, the Kiosk will automatically generate a standardized forensic report.[19]

- Evidence Securing: The extracted data is saved in the secure .XRY file format, preserving the chain of custody.[3]

Mandatory Visualization

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Caption: A high-level overview of the digital evidence workflow using **MSAB** tools, emphasizing the maintenance of integrity from extraction to reporting.

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Integrity Measures

Secure .XRY Format | Forensic Audit Trail | Standardized Workflows | Access Controls | Hash/Checksum Verification

Evidence Lifecycle

Management
(XEC Director)

Extraction
(XRY/.XRY File)

Analysis
(XAMN)

Reporting

Court Presentation

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Caption: Logical relationships illustrating how **MSAB**'s features contribute to maintaining the chain of custody throughout the evidence lifecycle.

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